Application Notes and Protocols for Light-Curing Formulations Containing Ivocerin®

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Compound of Interest

Compound Name:	*Bis(4-methoxybenzoyl)diethylgermanium*
CAS No.:	*1207515-90-9*
Cat. No.:	*B13149089*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to understanding and optimizing the light-curing process of formulations containing the photoinitiator Ivocerin®. This document outlines the key characteristics of Ivocerin®, recommended light-curing protocols, and detailed methodologies for evaluating the performance of Ivocerin®-containing materials.

Introduction to Ivocerin®

Ivocerin® is a patented dibenzoyl germanium derivative that functions as a highly reactive Norrish Type I photoinitiator.[1] Upon exposure to light in the visible spectrum, it undergoes α-cleavage to generate two free radicals, initiating the polymerization of monomers without the need for a co-initiator.[2][3] Its high quantum efficiency and strong absorption in the 390–445 nm range (absorption maximum at 418 nm) enable rapid and deep polymerization of resin-based materials.[1][4]

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Key Advantages of Ivocerin®:

- High Reactivity: Allows for significantly shorter curing times and a greater depth of cure (up to 4 mm) compared to traditional photoinitiators like camphorquinone (CQ).[2][5]
- Broad Wavelength Absorption: While its peak is in the violet-blue range, its absorption spectrum is broad enough to be activated by commercially available halogen and LED curing lights.[2][3]
- Amine-Free Formulations: As a Type I photoinitiator, Ivocerin® does not require an amine co-initiator, which can improve the color stability of the final product.[3]
- Synergistic Effects: Often used in combination with other photoinitiators, such as camphorquinone, to ensure efficient curing across a wider range of wavelengths.[2]

Light-Curing Protocols

The optimal light-curing protocol for a formulation containing Ivocerin® depends on several factors, including the concentration of Ivocerin®, the type and concentration of other photoinitiators, the filler content and opacity of the formulation, and the desired depth of cure. The following table provides general guidelines for light-curing Ivocerin®-containing formulations.

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Parameter	Recommendation	Notes
Wavelength Range	390 - 470 nm	Polywave LED curing lights are recommended to ensure activation of Ivocerin® and any other photoinitiators present (e.g., camphorquinone).[6]
Light Intensity	≥ 1000 mW/cm²	Higher intensities can facilitate faster curing and a greater depth of cure.[5]
Curing Time	10 - 20 seconds	For a 2 mm increment. Shorter times (e.g., 3-10 seconds) may be possible with very high-intensity lights (>3000 mW/cm²) for specific formulations.[5][7]
Increment Thickness	Up to 4 mm	The high reactivity of Ivocerin® allows for bulk-filling in many applications.[2][8]

Quantitative Data Summary

The following tables summarize the impact of Ivocerin® concentration on key material properties based on experimental data.

Table 1: Effect of Ivocerin® Concentration on Flexural Strength and Depth of Cure[2]

Initiator System	Concentration (wt%)	Flexural Strength (MPa)	Depth of Cure (mm)
Camphorquinone/Amine	0.3	~120	~2.5
Ivocerin®	0.2	~120	~2.5
Ivocerin®	0.4	>130	>3.0

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Table 2: Degree of Conversion of a Luting Cement Containing Ivocerin®[9]

Luting Cement	Photoinitiator System	Degree of Conversion (%)
Variolink Esthetic	Ivocerin®	87.18 ± 2.90
NX3	Light-cure conventional	75.91 ± 5.11
Variolink N	Dual-cure conventional	44.55 ± 4.33
Calibra	Dual-cure conventional	61.52 ± 3.87

Experimental Protocols

This section provides detailed methodologies for key experiments to evaluate the performance of light-cured formulations containing Ivocerin®.

Measurement of Degree of Conversion (DC) using FTIR-ATR Spectroscopy

This protocol describes the determination of the percentage of reacted aliphatic C=C bonds in a cured polymer sample.

Materials and Equipment:

- Fourier Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory
- Uncured resin-based formulation
- Light-curing unit
- Mold for sample preparation (e.g., 2 mm diameter, 1 mm thick)
- Glass slides
- Timer

Procedure:

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- Place a small amount of the uncured formulation onto the ATR crystal.
- Cover the sample with a transparent matrix strip and press a glass slide on top to create a thin, uniform layer.
- Record the FTIR spectrum of the uncured sample. Ensure that the characteristic aliphatic C=C peak at approximately 1638 cm^{-1} and the aromatic C=C peak (internal standard) at approximately 1608 cm^{-1} are well-defined.[9]
- Light-cure the sample through the glass slide according to the desired protocol (e.g., 20 seconds with a light intensity of 1200 mW/cm^2).
- Immediately after curing, record the FTIR spectrum of the cured sample.
- Calculate the degree of conversion (DC) using the following formula:

  DC (%) = [1 - ((Peak Height of aliphatic C=C at 1638 cm^{-1} in cured sample) / (Peak Height of aromatic C=C at 1608 cm^{-1} in cured sample)) / ((Peak Height of aliphatic C=C at 1638 cm^{-1} in uncured sample) / (Peak Height of aromatic C=C at 1608 cm^{-1} in uncured sample))] x 100

Determination of Depth of Cure (Scraping Method - ISO 4049)

This protocol determines the thickness of a cured composite that has reached a sufficient level of polymerization.

Materials and Equipment:

- Resin-based formulation
- Cylindrical mold (e.g., 8 mm height, 4 mm diameter)
- Glass slides
- Light-curing unit
- Plastic spatula

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- Micrometer or digital calipers

Procedure:

- Place the mold on a glass slide and fill it with the uncured formulation, avoiding air bubbles.
- Place a second glass slide on top of the mold and press to extrude excess material.
- Remove the top glass slide and light-cure the sample from the top according to the desired protocol.
- After curing, remove the sample from the mold.
- Using a plastic spatula, scrape away the uncured material from the bottom of the sample.
- Measure the height of the remaining cured portion of the sample using a micrometer or digital calipers.
- The depth of cure is half of this measured height.

Flexural Strength Testing (Three-Point Bending Test - ISO 4049)

This protocol measures the flexural strength of a cured material, indicating its ability to resist fracture under bending loads.

Materials and Equipment:

- Resin-based formulation
- Rectangular mold (25 mm x 2 mm x 2 mm)
- Glass slides
- Light-curing unit
- Universal testing machine with a three-point bending fixture

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- Micrometer or digital calipers

Procedure:

- Prepare bar-shaped specimens by filling the mold with the uncured formulation between two glass slides.
- Light-cure the specimens according to the desired protocol. Overlapping irradiations may be necessary to cure the entire length of the specimen.
- Store the cured specimens in distilled water at 37°C for 24 hours.
- Measure the dimensions (width and height) of each specimen at the center using a micrometer.
- Place the specimen on the supports of the three-point bending fixture in the universal testing machine.
- Apply a load to the center of the specimen at a crosshead speed of 0.75 mm/min until fracture occurs.
- Calculate the flexural strength (σ) in megapascals (MPa) using the following formula:

  $\sigma = (3 * F * l) / (2 * b * h^2)$

  Where:

  - F is the maximum load at fracture (N)
  - l is the distance between the supports (mm)
  - b is the width of the specimen (mm)
  - h is the height of the specimen (mm)

Visualizations

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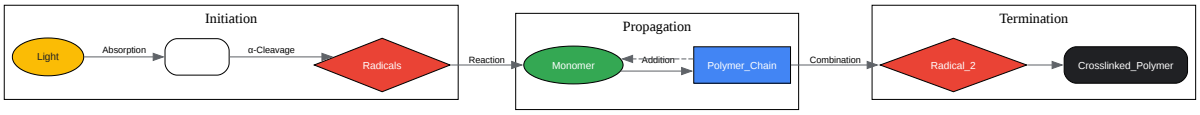
The following diagrams illustrate key processes and workflows related to the light-curing of Ivocerin®-containing formulations.



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Caption: Photopolymerization process initiated by Ivocerin®.

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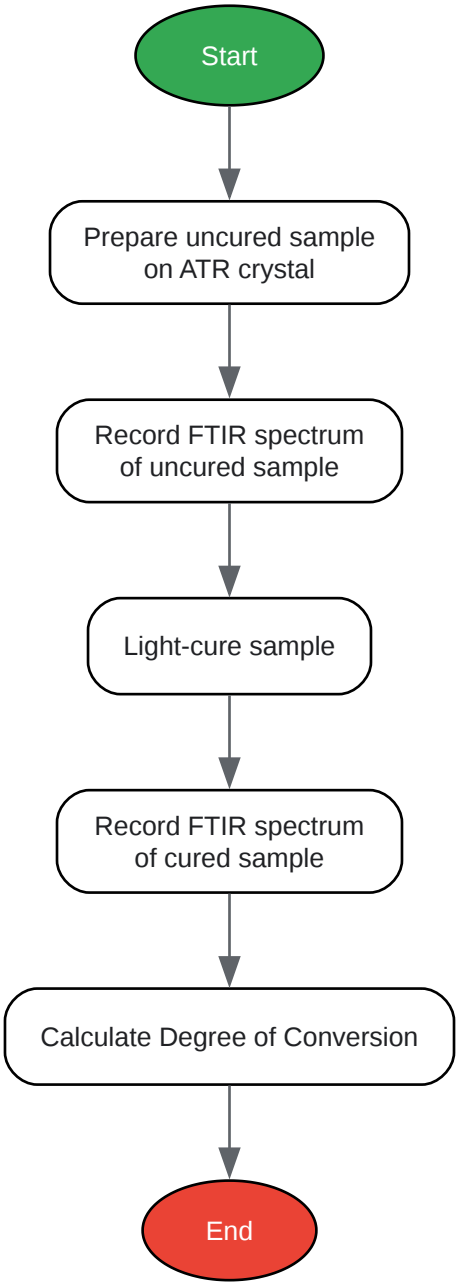

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Caption: Workflow for Degree of Conversion measurement.

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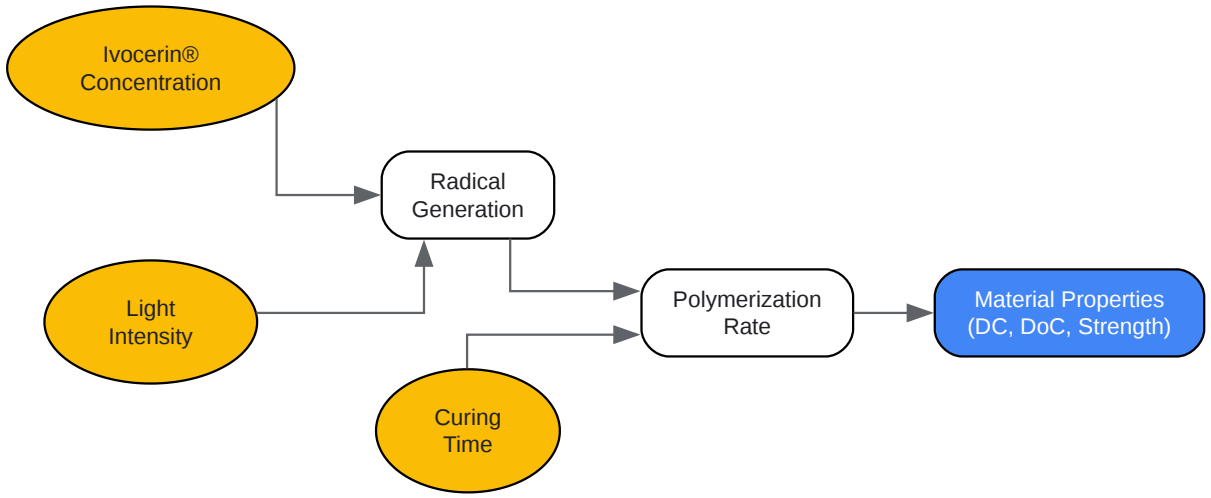

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Caption: Factors influencing material properties.

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